

validating propylcyclopentane purity methods

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Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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Regulatory Framework for Method Validation

Current best practices for analytical method validation are defined by guidelines such as **ICH Q2(R2)**. A recent draft of the USP-NF chapter **<1225>** emphasizes that validation should be treated as "Stage 2" of the Analytical Procedure Lifecycle, ensuring the method is fit for its intended purpose and provides reliable **Reportable Results** [1].

The core parameters you would need to validate for a purity method are summarized in the table below. The detailed protocols for establishing these parameters, such as how to calculate LOD/LOQ or design a precision study, are covered extensively in general guidelines [2] [1].

Validation Parameter	Description & Purpose
Accuracy	Measures closeness between the accepted true value and the result found. Typically established via % recovery experiments [2].
Precision	Degree of agreement among individual test results. Includes repeatability and intermediate precision [2].
Specificity	Ability to assess the analyte unequivocally in the presence of potential interferences.

Validation Parameter	Description & Purpose
Linearity & Range	Demonstrates that the analytical procedure produces results directly proportional to analyte concentration over a specified range [2].
LOD & LOQ	The lowest amount of analyte that can be detected (LOD) or quantified (LOQ) with acceptable precision and accuracy [2].
Robustness	Capacity to remain unaffected by small, deliberate variations in method parameters.

Propylcyclopentane: Key Chemical Properties

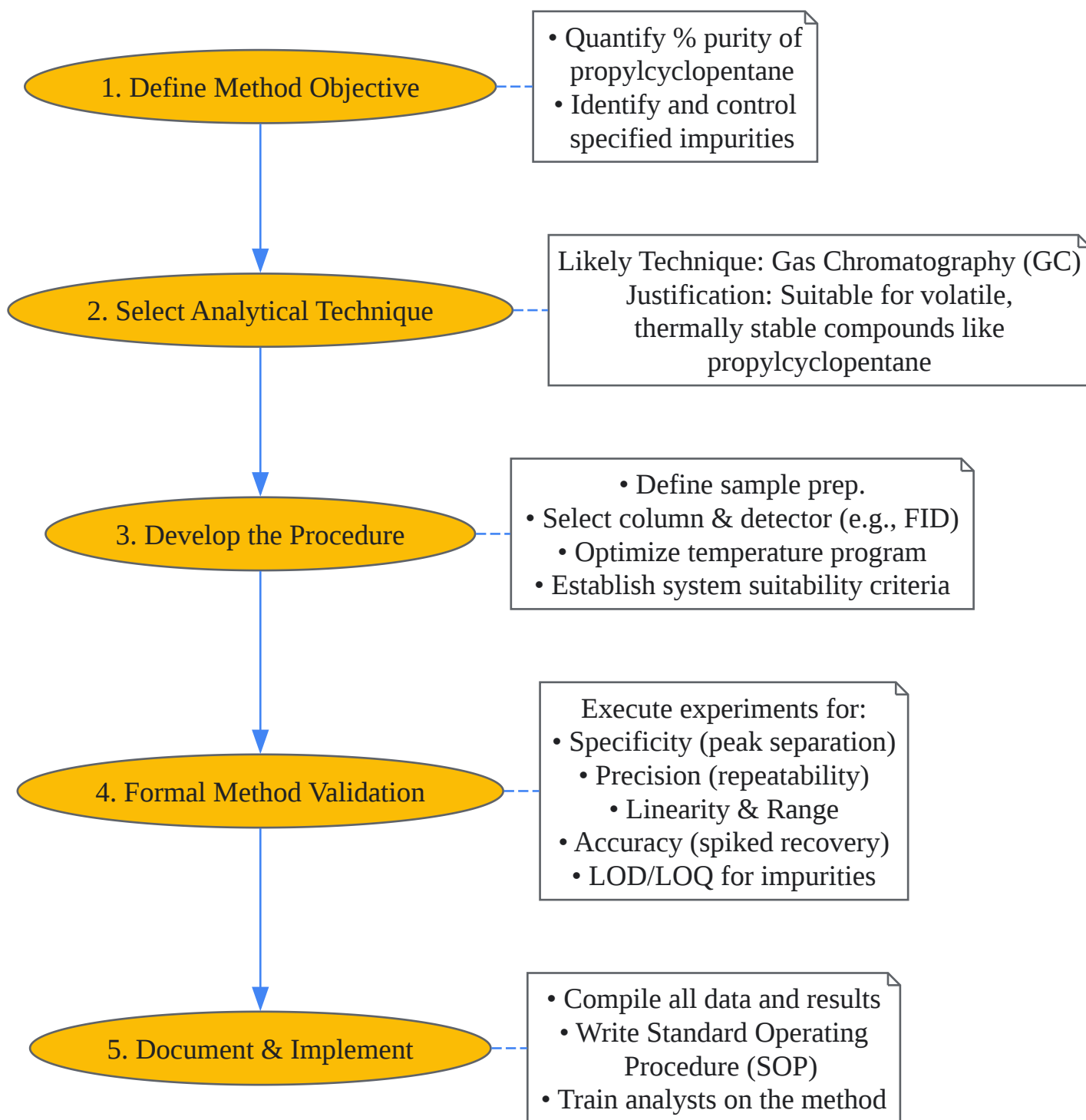
Understanding the physical and chemical properties of **propylcyclopentane** is crucial for selecting appropriate analytical techniques (like GC-MS or HPLC) and designing validation experiments. Key properties are listed in the table below [3] [4] [5].

Property	Value	Source
CAS Number	2040-96-2	[6] [3] [4]
Molecular Formula	C ₈ H ₁₆	[6] [4] [5]
Molecular Weight	112.21 - 112.22 g/mol	[6] [4] [5]
Boiling Point	130.5 - 131 °C	[4] [5]
Melting Point	-121.7 °C to -117.3 °C	[4] [5]
Density	~0.776 g/cm ³ at 20°C	[5]
Vapor Pressure	~12.3 mmHg at 25°C	[5]
Flash Point	~17.1 °C (Flammable liquid)	[4]
Water Solubility	~2 mg/L at 25°C	[5]

Property	Value	Source
log Kow	3.63 - 4.38	[4] [5]

A Workflow for Developing Your Validation Protocol

Since a ready-made protocol isn't available, the following diagram outlines a logical approach to developing and validating your own purity method for **propylcyclopentane**.



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Based on the chemical properties, **Gas Chromatography (GC)** with a Flame Ionization Detector (FID) is a likely suitable technique for analyzing **propylcyclopentane**, given its volatility and stability [5].

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